

An In-depth Technical Guide to the Physical Properties of 2-Hexynoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hexynoic acid

Cat. No.: B1330585

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Hexynoic acid**, a valuable building block in organic synthesis. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental context.

Core Physical Properties

2-Hexynoic acid (CAS No. 764-33-0) is a C6 acetylenic carboxylic acid. Its physical state at ambient temperature is typically a white to yellow or brown fused solid or a clear liquid if melted. Understanding its fundamental physical constants is crucial for its application in chemical synthesis and material science.

Data Presentation

The melting and boiling points of **2-Hexynoic acid** are summarized in the table below. These values represent a critical aspect of its physical behavior and are essential for designing reaction conditions and purification procedures.

Physical Property	Value	Conditions
Melting Point	23-27 °C	Atmospheric Pressure
Boiling Point	230 °C	760 mmHg (Atmospheric Pressure)
110-112 °C	10 mmHg	

Experimental Protocols for Physical Property Determination

While specific experimental documentation for the initial determination of **2-Hexynoic acid**'s physical properties is not readily available in public literature, the following sections describe standardized and widely accepted laboratory protocols for measuring the melting and boiling points of organic compounds. These methods are presumed to be analogous to those used for obtaining the cited data.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines a general procedure using a capillary-based apparatus (e.g., Mel-Temp or Thiele tube).^{[1][2][3]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the solid **2-Hexynoic acid** is finely ground into a powder using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. The following protocol describes a common method for determining the boiling point at atmospheric or reduced pressure.^{[4][5][6]}

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath, Thiele tube)
- Rubber band or wire for attachment

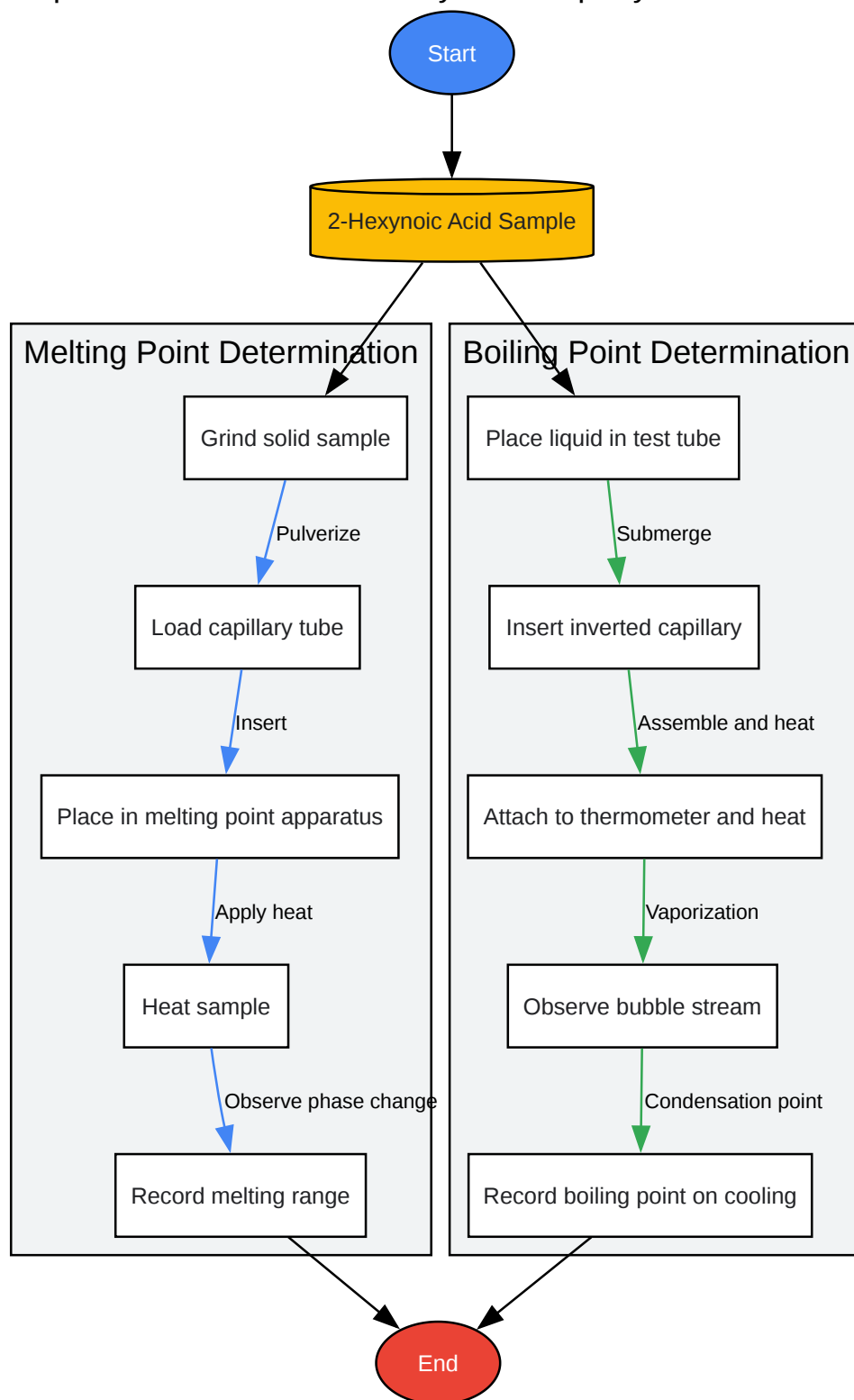
Procedure:

- **Sample Preparation:** Approximately 0.5-1 mL of liquid **2-Hexynoic acid** is placed into a small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** The assembly is immersed in a heating bath. The bath is heated gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.
- **Boiling Point Recording:** The liquid will begin to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound like **2-Hexynoic acid**.

Experimental Workflow for Physical Property Determination

[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting and boiling points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. almaaqal.edu.iq [almaaqal.edu.iq]
- 2. chemlab.truman.edu [chemlab.truman.edu]
- 3. byjus.com [byjus.com]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Hexynoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330585#physical-properties-of-2-hexynoic-acid-melting-point-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com